

An In-depth Technical Guide to the Safe Handling of Butyltriphenylphosphonium Bromide

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Compound of Interest

Compound Name: *Butyltriphenylphosphonium
bromide*

Cat. No.: B041733

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **butyltriphenylphosphonium bromide** (CAS No. 1779-51-7), a quaternary phosphonium salt utilized in various chemical syntheses, including the Wittig reaction.^{[1][2]} Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

Hazard Identification and Classification

Butyltriphenylphosphonium bromide is a hazardous substance that requires careful handling. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

GHS Classification:

- Acute Toxicity, Oral (Category 3)^[3]
- Skin Irritation (Category 2)^[3]
- Serious Eye Irritation (Category 2)^[3]
- Specific target organ toxicity — single exposure (Category 3), Respiratory system^[3]

Signal Word: Danger[3]

Hazard Statements:

- H301: Toxic if swallowed.[3]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

Physical and Chemical Properties

Understanding the physical and chemical properties of **butyltriphenylphosphonium bromide** is essential for safe storage and handling.

Property	Value
Appearance	White to off-white solid/powder[1]
Molecular Formula	C ₂₂ H ₂₄ BrP[3]
Molecular Weight	399.30 g/mol [4]
Melting Point	240 - 243 °C (464 - 469 °F)[5]
Solubility	Soluble in polar organic solvents[1]
Stability	Hygroscopic; sensitive to moisture[5][6]

Safe Handling and Storage

Proper handling and storage procedures are paramount to minimizing exposure risks.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[5]
- Avoid dust formation.[5]

- Do not breathe dust, vapor, mist, or gas.[5]
- Avoid contact with skin, eyes, and clothing.[5]
- Wash hands thoroughly after handling.[5]
- Do not eat, drink, or smoke when using this product.[5]

Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[5]
- Store under an inert atmosphere, as the material is hygroscopic.[5]
- Store locked up.[5]
- Incompatible materials to avoid are strong oxidizing agents.[5]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **butyltriphenylphosphonium bromide**.

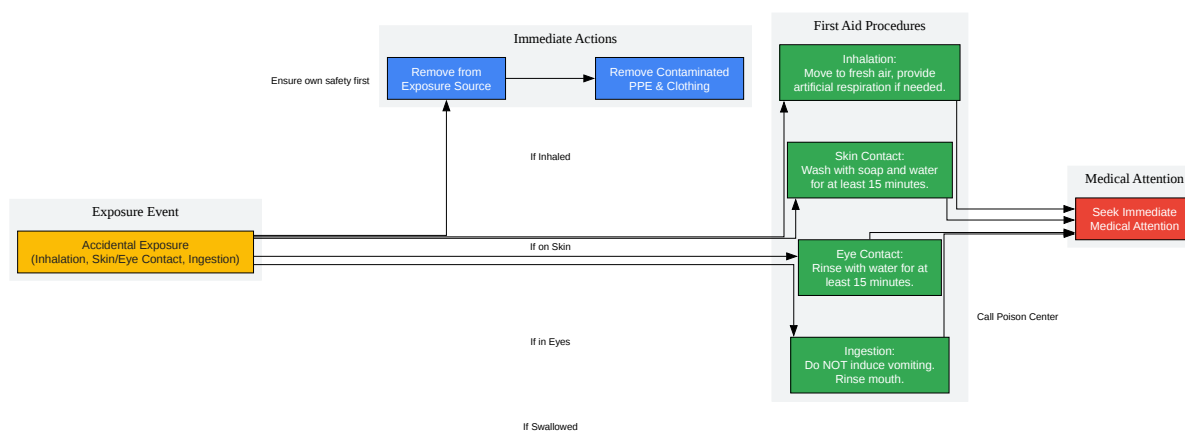
- Eye/Face Protection: Wear chemical safety goggles or a face shield.[5]
- Skin Protection: Wear impervious gloves (nitrile rubber is a suitable material) and protective clothing to prevent skin exposure.[3][5]
- Respiratory Protection: If dust is generated and exposure limits may be exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5]

First Aid Measures

In the event of accidental exposure, immediate and appropriate first aid is crucial. Always show the safety data sheet to the attending medical professional.[5]

- If Inhaled: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[5]

- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.[5]
- In Case of Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[5]
- If Swallowed: Do NOT induce vomiting. Call a physician or poison control center immediately.[5]



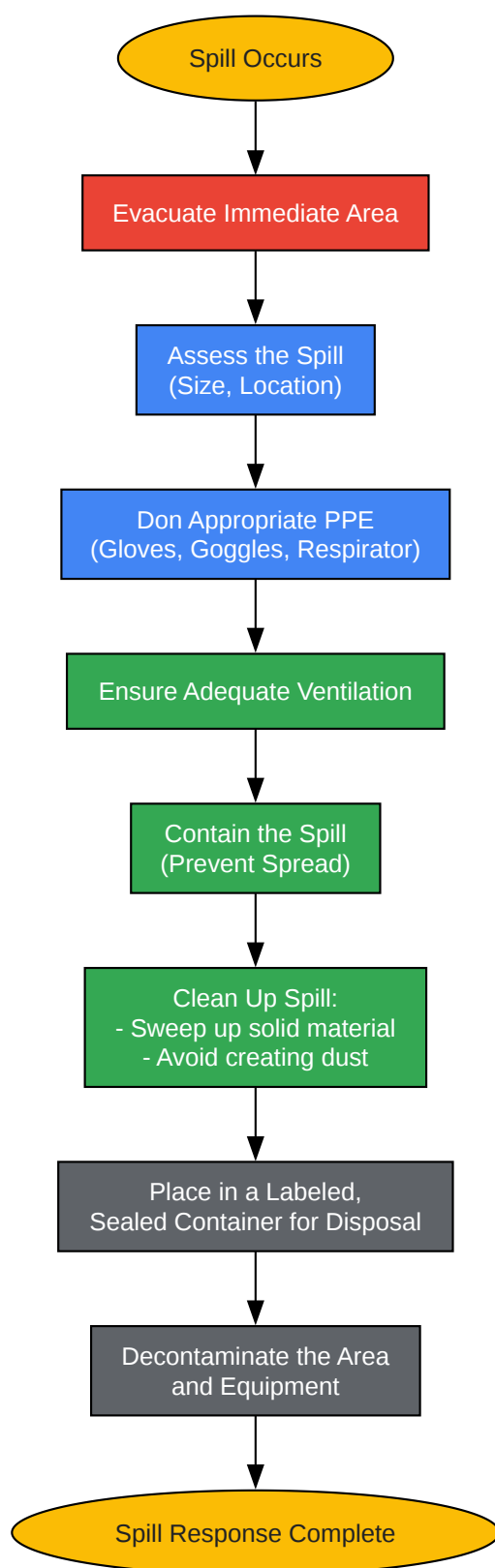
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Caption: First aid response workflow for **butyltriphenylphosphonium bromide** exposure.

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

- **Personal Precautions:** Ensure adequate ventilation. Evacuate personnel to a safe area. Wear appropriate personal protective equipment as described in Section 4. Avoid dust formation.^[5]
- **Environmental Precautions:** Prevent the material from entering drains or waterways.^[5]
- **Methods for Cleaning Up:** Carefully sweep up the spilled material and place it into a suitable, labeled container for disposal. Avoid generating dust.^[5]



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Caption: Workflow for responding to a **butyltriphenylphosphonium bromide** spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[5\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides, phosphorus oxides, and hydrogen bromide.[\[5\]](#)[\[7\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)

Toxicological Information

The toxicological properties of **butyltriphenylphosphonium bromide** have not been fully investigated. The available data indicates the following:

Route	Species	Value	Guideline
Oral	Rat	LD50: 118 mg/kg	OECD Test Guideline 401 [8]

Disposal Considerations

Dispose of **butyltriphenylphosphonium bromide** and its containers in accordance with local, regional, and national regulations. Do not allow the product to enter drains.[\[8\]](#) Contaminated packaging should be disposed of in the same manner as the product.

This guide is intended to provide a comprehensive overview of the safety and handling precautions for **butyltriphenylphosphonium bromide**. It is not a substitute for a thorough review of the Safety Data Sheet (SDS) provided by the supplier and adherence to all institutional safety protocols.

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